

Essential Safety and Operational Guide for 5-Formyl-2-methylbenzonitrile

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Compound of Interest

Compound Name: **5-Formyl-2-methylbenzonitrile**

Cat. No.: **B1319385**

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This guide provides immediate, essential safety and logistical information for the handling and disposal of **5-Formyl-2-methylbenzonitrile** (CAS 27613-36-1). The following procedures are designed for researchers, scientists, and drug development professionals to ensure safe laboratory operations.

Hazard Identification and Personal Protective Equipment (PPE)

5-Formyl-2-methylbenzonitrile is a compound that requires careful handling due to its chemical properties. Based on data from structurally similar compounds, it should be treated as harmful if swallowed, and capable of causing skin, eye, and respiratory irritation.[1][2] Adherence to appropriate personal protective equipment (PPE) protocols is mandatory.

Table 1: Required Personal Protective Equipment (PPE)

Protection Type	Specification	Rationale
Hand Protection	Chemical-resistant nitrile gloves.[3][4][5]	Nitrile gloves offer superior protection against a wide range of chemicals, including solvents, acids, and oils, and are more puncture-resistant than latex.[5][6][7]
Eye Protection	Safety glasses with side shields or goggles.	To protect eyes from splashes. Standard EN 166 (EU) or OSHA 29 CFR 1910.133 (US) compliant eyewear is recommended.[1][8]
Skin and Body	Laboratory coat.	To prevent skin contact. For larger quantities or risk of splashing, additional protective clothing may be necessary.[1][8]
Respiratory	Use in a well-ventilated area or under a chemical fume hood.	To avoid inhalation of dust or vapors.[1][2][9] If ventilation is inadequate, a NIOSH/MSHA or European Standard EN 149 approved respirator should be used.[1]

Safe Handling and Operational Workflow

Follow these procedural steps to ensure the safe handling of **5-Formyl-2-methylbenzonitrile** during laboratory operations.

Experimental Protocol:

- Preparation: Before handling the compound, ensure that the designated workspace, typically a chemical fume hood, is clean and uncluttered.[1] Confirm that an eyewash station and safety shower are readily accessible.[1]

- Donning PPE: Put on all required PPE as specified in Table 1.
- Handling the Compound:
 - Use only under a chemical fume hood.[1][8]
 - Avoid direct contact with skin, eyes, and clothing.[2][9]
 - Do not breathe in dust, fumes, or vapors.[1][8]
 - Avoid eating, drinking, or smoking in the handling area.[1][8]
- Spill Management:
 - In case of a spill, absorb the material with an inert absorbent such as sand or vermiculite. [8]
 - Collect the absorbed material into a sealed container for proper disposal.[8][9]
 - Ventilate the area and wash the spill site after material pickup is complete.
- Post-Handling:
 - Wash hands thoroughly with soap and water after handling and before leaving the laboratory.[1][8]
 - Remove and wash any contaminated clothing before reuse.[1][2]

Disposal Plan

Chemical waste must be managed in accordance with federal, state, and local regulations. Do not dispose of **5-Formyl-2-methylbenzonitrile** down the drain or in regular trash.

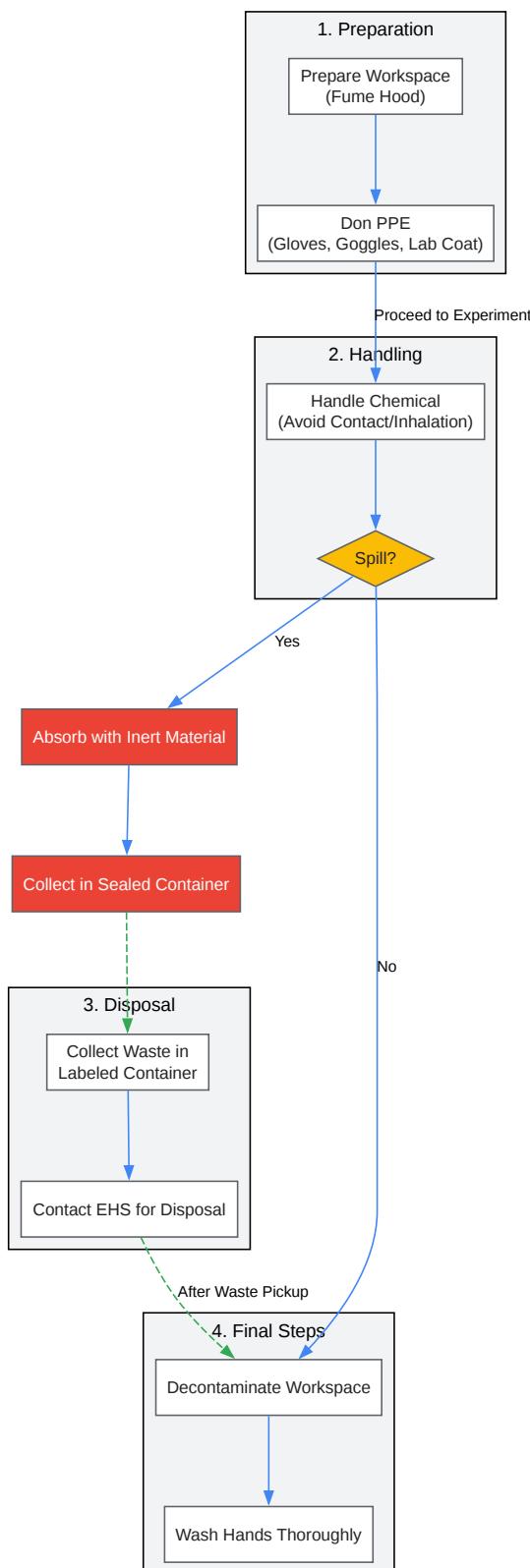
Disposal Protocol:

- Waste Collection:
 - Collect waste material, including any contaminated absorbents or disposable PPE, in a designated and clearly labeled hazardous waste container.[10]

- The container must be compatible with the chemical, well-sealed, and stored in a cool, dry, well-ventilated area.[9][11]
- Labeling:
 - Label the waste container with "Hazardous Waste" and the full chemical name: "**5-Formyl-2-methylbenzonitrile**".
- Disposal Request:
 - Arrange for pickup and disposal through your institution's Environmental Health & Safety (EHS) office or a licensed chemical waste disposal company.[8][11]
 - Provide the EHS office with a completed waste tag that details the contents of the container.[12]

Workflow and Safety Diagram

The following diagram illustrates the standard workflow for safely handling and disposing of **5-Formyl-2-methylbenzonitrile**.

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